

An In-depth Technical Guide to 2-Methyl-5-propyloctane

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Compound of Interest

Compound Name: 2-Methyl-5-propyloctane

CAS No.: 62184-34-3

Cat. No.: B15920432

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This document provides a comprehensive technical overview of **2-methyl-5-propyloctane**, a branched alkane of interest in various chemical research contexts. It is designed for researchers, scientists, and professionals in drug development who require a detailed understanding of its chemical and physical properties, synthesis, and potential applications.

Introduction and Scientific Context

2-Methyl-5-propyloctane (CAS No. 62184-34-3) is a saturated hydrocarbon belonging to the class of branched alkanes.^{[1][2]} Its molecular structure, characterized by a methyl group at the second position and a propyl group at the fifth position of an octane backbone, results in specific physicochemical properties that differentiate it from its linear isomer, dodecane, and other structural isomers.^[1]

For professionals in drug development, branched alkanes serve as important reference compounds, non-polar solvents, and structural motifs in medicinal chemistry. Understanding the properties of a specific isomer like **2-methyl-5-propyloctane** is crucial for applications

ranging from chromatography to the design of lipophilic ligands. Alkanes are generally considered non-reactive and have low biological activity, serving as excellent scaffolds or reference standards.[3] Their primary intermolecular interactions are weak van der Waals dispersion forces, which are influenced by molecular size and shape.[3][4][5]

Molecular Structure and Physicochemical Properties

The defining feature of **2-methyl-5-propyloctane** is its branched structure, which imparts distinct characteristics compared to straight-chain alkanes.[6] Branching disrupts the efficient packing of molecules, leading to a reduction in the strength of intermolecular forces.[6] Consequently, branched alkanes typically exhibit lower boiling points than their linear counterparts with the same molecular weight.[3][5][6]

The presence of a chiral center at the C5 position means that **2-methyl-5-propyloctane** can exist as stereoisomers. This is a critical consideration in drug development and stereoselective synthesis, where the specific three-dimensional arrangement of atoms can dictate biological activity.

Key Property Data

The fundamental properties of **2-methyl-5-propyloctane** are summarized below. These values are critical for experimental design, safety assessments, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][2][7]
CAS Number	62184-34-3	[1][2]
IUPAC Name	2-methyl-5-propyloctane	[1]
Canonical SMILES	CCCC(CCC)CCC(C)C	[1][8]
InChIKey	NYBDGQCIJCAIJL-UHFFFAOYSA-N	[1][8]
Boiling Point	191°C	[7]
Density	0.748 - 0.754 g/cm ³	[7][8]
Refractive Index	1.4204 - 1.4223	[7]
Melting Point (Est.)	-50.8°C	[7]
Solubility	Insoluble in water; soluble in organic solvents.	[3][4][5]

Spectroscopic Profile (Predicted)

While specific experimental spectra for **2-methyl-5-propyloctane** are not readily available in public databases, its spectroscopic features can be reliably predicted based on its structure. This analysis is fundamental for compound identification and characterization.

- ¹H NMR:** The proton NMR spectrum would be complex due to the number of chemically non-equivalent protons. Key features would include a doublet for the C2 methyl group, a multiplet for the C2 methine proton, and overlapping multiplets for the numerous methylene (-CH₂) and methyl (-CH₃) protons of the propyl and octyl chains.
- ¹³C NMR:** The carbon NMR spectrum would show distinct signals for each of the unique carbon atoms in the molecule, providing clear evidence of its branched structure.

- **Mass Spectrometry:** The electron ionization (EI) mass spectrum would exhibit a molecular ion peak (M^+) at $m/z = 170$. Subsequent fragmentation would produce a characteristic pattern of smaller alkyl fragments, aiding in the confirmation of the carbon skeleton.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be typical for an alkane, dominated by strong C-H stretching vibrations just below 3000 cm^{-1} and C-H bending vibrations around 1465 cm^{-1} and 1375 cm^{-1} . The absence of other functional group absorptions confirms its identity as a saturated hydrocarbon.

Synthesis, Reactivity, and Handling

Proposed Synthetic Workflow

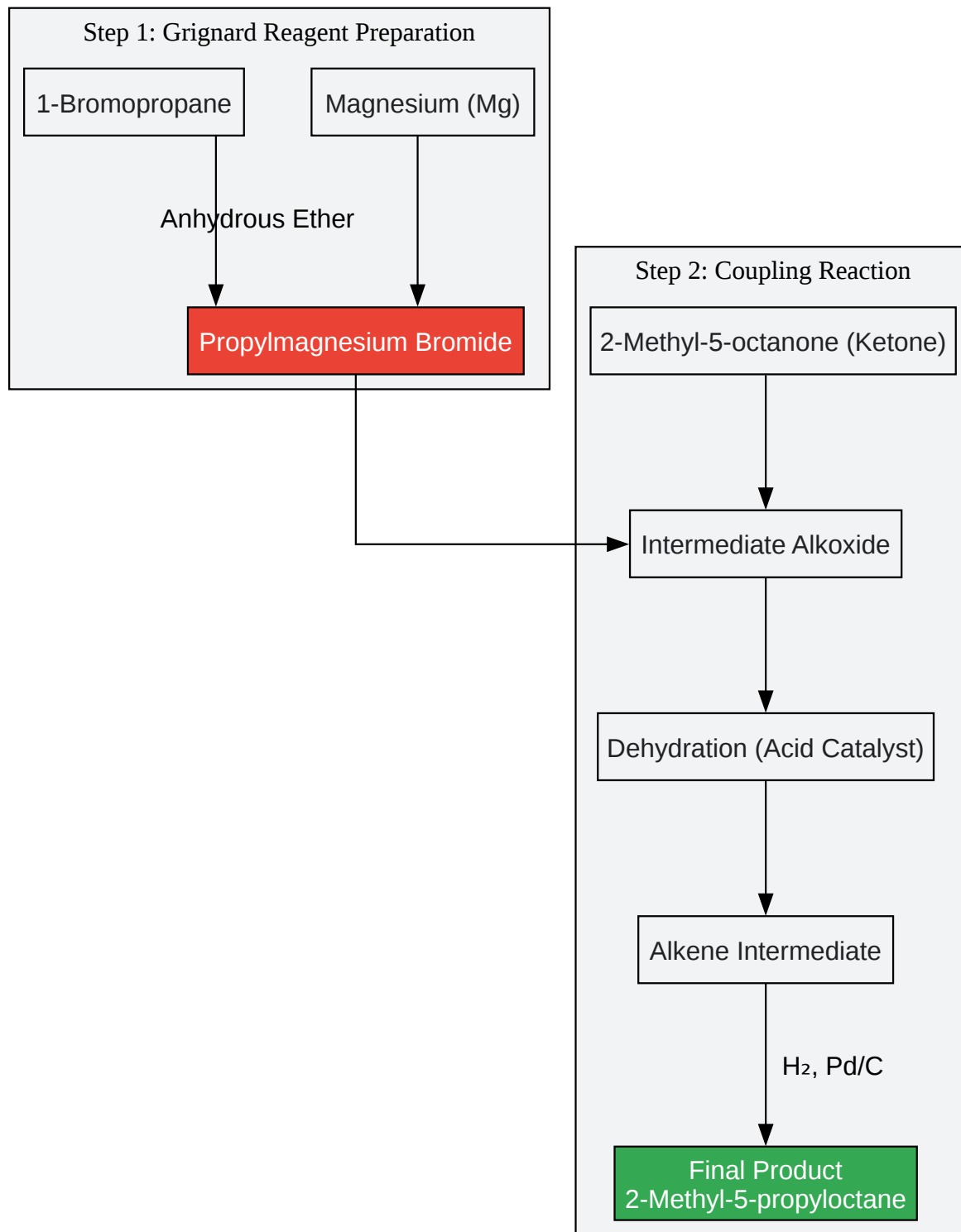
A common and effective method for synthesizing a branched alkane like **2-methyl-5-propyloctane** is through a Grignard reaction, which is a powerful tool for forming carbon-carbon bonds. A plausible two-step synthesis is outlined below.

Step-by-Step Protocol:

- **Grignard Reagent Formation:**
 - React 1-bromo-2-methylpropane with magnesium turnings in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon) to form isobutylmagnesium bromide.
- **Coupling Reaction:**
 - React the prepared Grignard reagent with a suitable alkyl halide, such as 5-bromo-5-propyloctane (which itself would require a separate synthesis). Correction: A more direct approach would be a convergent synthesis. A more plausible route involves the Grignard coupling of 1-bromopropane with a suitable ketone followed by reduction and halogenation, then a final coupling.

A more practical laboratory synthesis would involve the coupling of two simpler fragments. For instance, reacting propylmagnesium bromide with 5-methyl-4-octanone, followed by dehydration and catalytic hydrogenation.

The following diagram illustrates a conceptual workflow for a Grignard-based synthesis.



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Caption: Conceptual Grignard synthesis pathway for **2-methyl-5-propyloctane**.

Chemical Reactivity

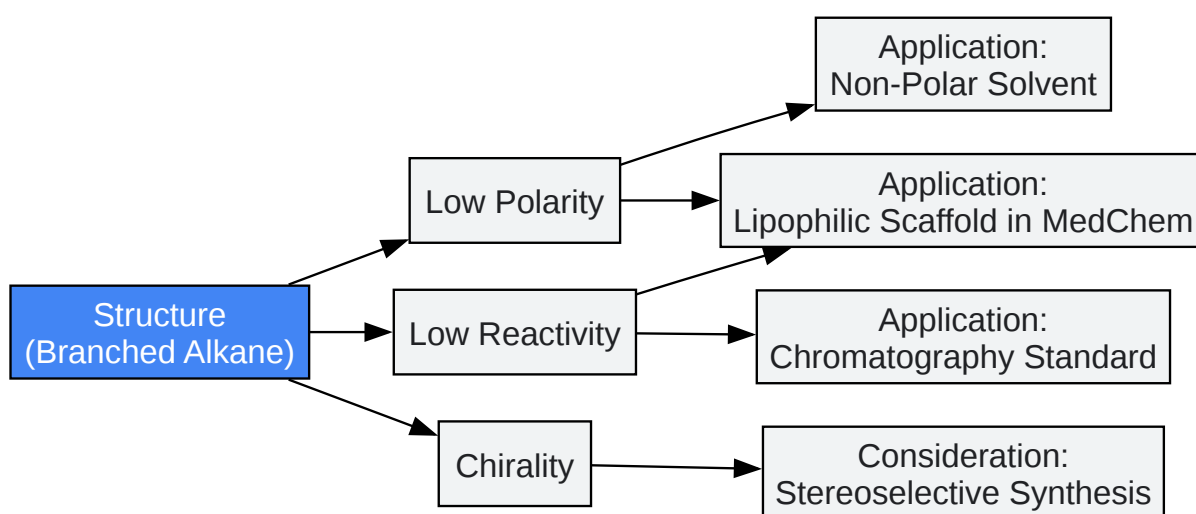
Alkanes are known for their chemical inertness under standard laboratory conditions.[9] Their C-C and C-H bonds are strong and non-polar, making them resistant to attack by most acids, bases, and oxidizing or reducing agents.[9] Reactions typically require harsh conditions, such as high temperatures or UV light, to initiate free-radical pathways (e.g., halogenation). This low reactivity makes them excellent choices as non-polar, aprotic solvents in various applications.

Safety and Handling

While specific toxicity data for **2-methyl-5-propyloctane** is not extensively documented, general precautions for handling liquid alkanes should be followed. It is a flammable liquid and should be kept away from heat, sparks, and open flames. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses, is mandatory.

Relevance in Research and Drug Development

The properties of **2-methyl-5-propyloctane** inform several areas of chemical and pharmaceutical research.



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Caption: Relationship between structure and potential applications.

- **Chromatography:** As a well-defined hydrocarbon, it can serve as a reference standard in gas chromatography (GC) and high-performance liquid chromatography (HPLC) for analyzing complex hydrocarbon mixtures.
- **Solvent Properties:** Its non-polar nature and liquid state at room temperature make it a suitable solvent for other non-polar organic compounds.^{[3][5][9]}
- **Medicinal Chemistry:** Branched alkyl chains are fundamental components of many drug molecules. They are often used to enhance lipophilicity, which can improve a drug's ability to cross cell membranes and interact with hydrophobic binding pockets in target proteins. Studying model compounds like **2-methyl-5-propyloctane** helps in understanding the steric and electronic contributions of such fragments.

Conclusion

2-Methyl-5-propyloctane, while not a widely commercialized chemical, serves as an exemplary model for the study of branched alkanes. Its unique structural features—branching and chirality—give rise to specific physical properties that are of significant interest to researchers in organic synthesis, analytical chemistry, and drug discovery. The principles governing its behavior, from intermolecular forces to chemical inertness, are foundational to organic chemistry and provide valuable insights for the design and handling of more complex molecules.

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